

troubleshooting guide for 7-Bromo-5-fluoro-1-benzofuran experiments

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Compound of Interest

Compound Name: 7-Bromo-5-fluoro-1-benzofuran

Cat. No.: B1343895

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Technical Support Center: 7-Bromo-5-fluoro-1-benzofuran

Welcome to the technical support resource for **7-Bromo-5-fluoro-1-benzofuran**. This guide is designed for researchers, medicinal chemists, and materials scientists utilizing this versatile heterocyclic building block. Here, we address common experimental challenges through detailed troubleshooting guides and frequently asked questions, grounding our advice in established chemical principles and field-proven experience.

Product Overview

7-Bromo-5-fluoro-1-benzofuran is a key intermediate in the synthesis of complex organic molecules, valued for its specific substitution pattern which allows for selective functionalization.^{[1][2]} The bromine atom at the 7-position serves as a prime handle for transition-metal-catalyzed cross-coupling reactions, while the fluorine atom at the 5-position modulates the electronic properties of the benzofuran scaffold.

Property	Value	Source
IUPAC Name	7-bromo-5-fluoro-1-benzofuran	[3][4]
CAS Number	253429-19-5	[3]
Molecular Formula	C ₈ H ₄ BrFO	[4]
Molecular Weight	215.02 g/mol	[2]
Appearance	Clear colorless to pale yellow liquid	[3]
Monoisotopic Mass	213.94296 Da	[4]

Frequently Asked Questions (FAQs)

Q1: How should I properly store and handle **7-Bromo-5-fluoro-1-benzofuran**?

A1: Proper storage is critical to maintain the integrity of the compound.

- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container.[5][6] For long-term storage, flushing the container with an inert gas like argon or nitrogen is recommended to prevent potential degradation from atmospheric moisture and oxygen.
- **Handling:** Handle in accordance with good industrial hygiene and safety practices.[7] Use a chemical fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[5] Avoid inhalation of vapors and contact with skin and eyes.[6][8] The compound is classified as an irritant and may be harmful if swallowed.[9][10]

Q2: What are the most common applications for this reagent?

A2: This reagent is primarily used as a building block in synthetic organic chemistry. The C7-Br bond is particularly amenable to forming new carbon-carbon and carbon-heteroatom bonds. Common applications include:

- **Palladium-catalyzed Cross-Coupling Reactions:** It is an excellent substrate for reactions like Sonogashira (alkyne coupling), Buchwald-Hartwig (amine/amide coupling), Suzuki (boronic

acid coupling), and Heck (alkene coupling).^{[11][12]} These reactions are fundamental in the synthesis of pharmaceuticals and organic electronic materials.^[1]

- **Grignard Reagent Formation:** The bromide can be converted into a Grignard reagent (via magnesium insertion) or undergo lithium-halogen exchange to create an organolithium species. This opens pathways for reaction with a wide range of electrophiles.

Q3: How does the 5-fluoro substituent affect the reactivity of the molecule?

A3: The fluorine atom at the C5 position has a significant electronic influence. As a moderately electron-withdrawing group, it can:

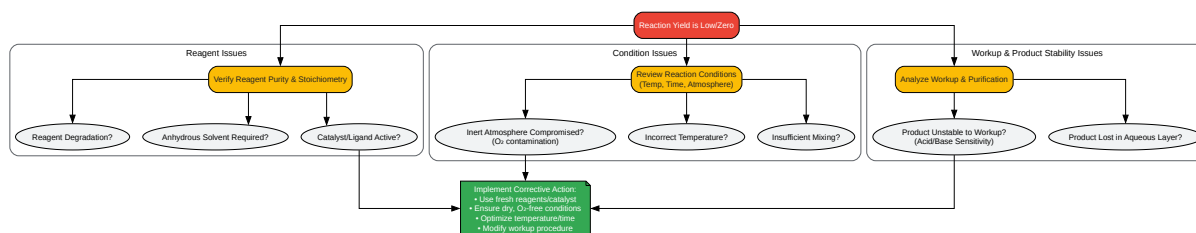
- **Modulate Benzene Ring Reactivity:** It deactivates the benzene ring towards electrophilic aromatic substitution but can activate it for nucleophilic aromatic substitution (S_NA_r) if a suitable leaving group is present elsewhere on the ring.
- **Influence Cross-Coupling Rates:** The electronic properties of the aryl halide can impact the rate-determining steps (oxidative addition and reductive elimination) of palladium-catalyzed cross-coupling cycles.^[13] While the effect is often subtle, it can be a factor in reaction optimization.
- **Serve as a Bioisostere:** In drug discovery, fluorine is often used to block metabolic sites or enhance binding affinity without significantly increasing steric bulk.^[14]

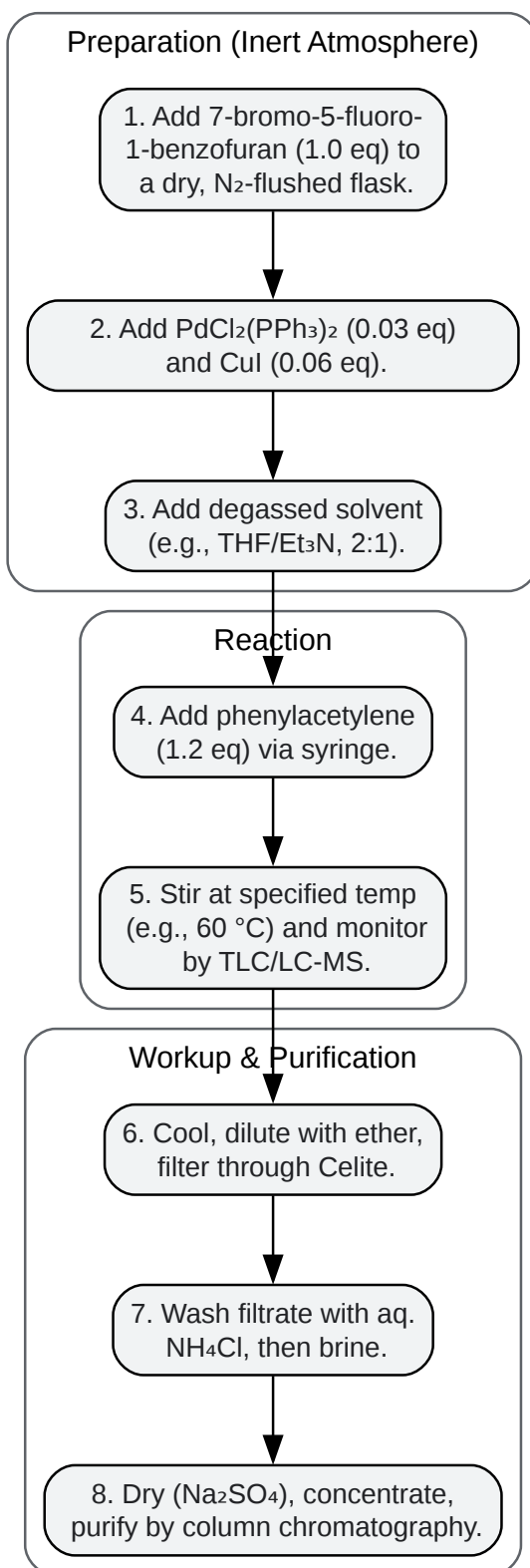
Troubleshooting Guide: Common Experimental Issues

Navigating the complexities of heterocyclic synthesis requires a systematic approach to troubleshooting.^[15] Below are common problems encountered during reactions with **7-Bromo-5-fluoro-1-benzofuran** and their potential solutions.

Logical Troubleshooting Workflow

The following diagram outlines a decision-making process for diagnosing a failed or low-yielding reaction.





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References

- 1. Natural source, bioactivity and synthesis of benzofuran derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 7-Bromo-5-fluoro-1-benzofuran [myskinrecipes.com]
- 3. 7-Bromo-5-fluorobenzo[b]furan, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. PubChemLite - 7-bromo-5-fluoro-1-benzofuran (C₈H₄BrFO) [pubchemlite.lcsb.uni.lu]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.ca [fishersci.ca]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. file.bldpharm.com [file.bldpharm.com]
- 9. 7-Bromo-5-chloro-1-benzofuran | C₈H₄BrClO | CID 22144720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 7-Bromo-1-benzofuran | C₈H₅BrO | CID 113628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Buchwald–Hartwig Amination of Aryl Halides with Heterocyclic Amines in the Synthesis of Highly Fluorescent Benzodifuran-Based Star-Shaped Organic Semiconductors - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. baranlab.org [baranlab.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. benchchem.com [benchchem.com]
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